

Floctafenine solubility in DMSO and methanol for stock solutions

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Compound Focus: Floctafenine

CAS No.: 23779-99-9

Cat. No.: S528077

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Floctafenine Solubility Data

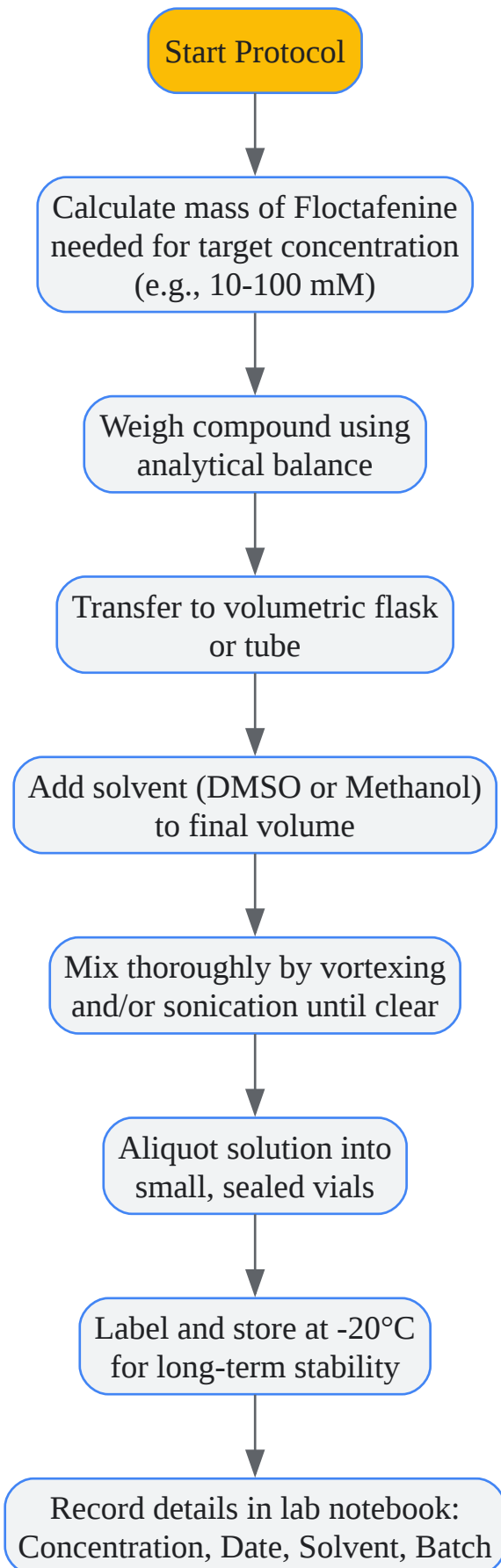
The following table summarizes the available qualitative information on **Floctafenine**'s solubility, which is crucial for selecting an appropriate solvent for stock solutions.

Solvent	Solubility	Qualitative Description	Source
DMSO	Slightly soluble	Suitable for initial stock solution	[1]
Methanol	Slightly soluble	Suitable for initial stock solution	[1]
Water	Not specified	Information not available in search results	

Quantitative data (e.g., mg/mL) is needed for precise calculations but is not provided in the search results. The "slightly soluble" description indicates that the compound has limited but likely sufficient solubility in DMSO and methanol to prepare concentrated stock solutions for *in vitro* experiments.

Experimental Protocol for Stock Solution Preparation

This protocol outlines a standard method for preparing and storing stock solutions of **Floctafenine** in DMSO or methanol.



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Materials and Reagents

- **Compound: Floctafenine** (e.g., from TargetMol Chemicals, CAS 23779-99-9) [1]
- **Solvents:** Anhydrous DMSO or anhydrous Methanol
- **Equipment:** Analytical balance, volumetric flask or sterile glass vial, micropipettes, vortex mixer, sonication bath (optional)

Procedure

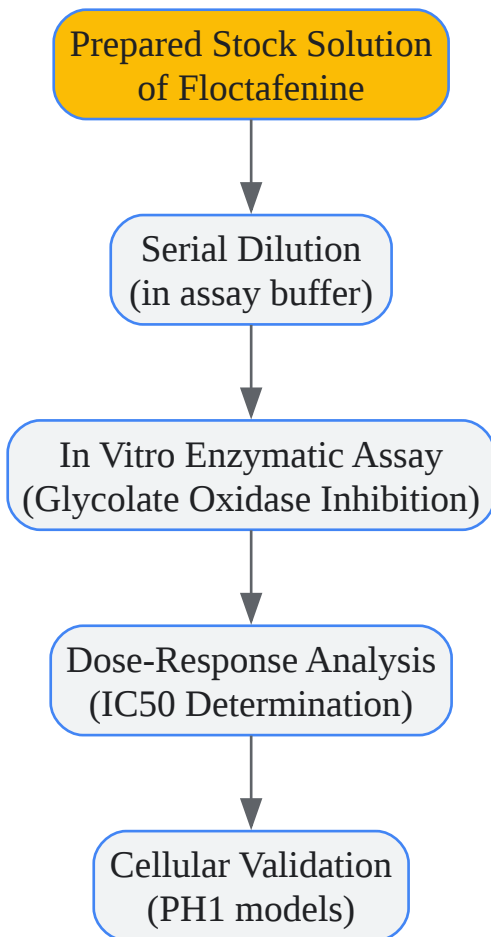
- **Calculation:** Determine the mass of **Floctafenine** required to achieve your desired stock concentration and volume. For example, to prepare 10 mL of a 50 mM stock solution in DMSO (**Floctafenine** MW = 406.36 g/mol [1]):
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - $\text{Mass} = 0.050 \text{ mol/L} \times 0.010 \text{ L} \times 406.36 \text{ g/mol} \times 1000 = \mathbf{203.18 \text{ mg}}$
- **Weighing:** Accurately weigh the calculated amount of **Floctafenine** using an analytical balance.
- **Dissolution:**
 - Transfer the weighed powder to an appropriate container (e.g., a 10-15 mL volumetric flask or a sterile glass vial).
 - Add a small amount of your chosen solvent (DMSO or methanol) to dissolve the powder. Vortex for 30-60 seconds. If the compound does not dissolve completely, briefly sonicate the mixture in a sonication bath for 2-5 minutes.
 - Once fully dissolved, add the remaining solvent to reach the final target volume.
- **Aliquoting and Storage:** Aliquot the stock solution into small, single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound and lead to experimental variation. Label each vial clearly with the compound name, concentration, date, and solvent. Store at **-20°C** or lower for long-term stability [1].

Critical Considerations for Researchers

- **Lack of Quantitative Data:** The major limitation is the absence of a defined solubility limit (e.g., in mg/mL). The "slightly soluble" description suggests a practical approach is necessary.
- **Empirical Testing is Key:** For any new batch, it is essential to visually confirm that the solution is clear and precipitate-free after preparation. If cloudiness or precipitate persists, the stock concentration may be too high and will need to be reduced.
- **Solvent Interference:** Remember that the solvent in your stock solution will be carried over into your biological assays. Ensure that the final concentration of DMSO or methanol in any cell-based or biochemical assay is non-toxic and does not interfere with the experimental readout (typically ≤ 0.1 - 1.0% v/v).
- **Sterile Filtration:** For cell-based assays, consider sterilizing the stock solution by passing it through a $0.2\ \mu\text{m}$ syringe filter after dissolution to prevent microbial contamination.

Suggested Pathways for Further Research

The search results indicate that **Floctafenine** has been identified as a candidate for drug repurposing in Primary Hyperoxaluria Type 1 (PH1) through computational screening [2]. The diagram below outlines a potential research workflow to transition from a stock solution to biological validation.



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How to Obtain a Certificate of Analysis (COA)

For research reproducibility, it is critical to obtain a Certificate of Analysis (COA) for your **Floctafenine** batch, which provides details on purity and quality. If a COA is not available online for your supplier, you can request one by [3]:

- **Contacting** the supplier's customer service via email or phone.
- **Providing** the product name (**Floctafenine**), CAS number (23779-99-9), and the specific **batch number**.
- **Explicitly stating** that you are requesting the COA for that batch.

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References

1. CAS#: 23779-99-9 floctafenine [chemicalbook.com]
2. Searching glycolate oxidase inhibitors based on QSAR, ... [nature.com]
3. | CAS 23779-99-9 | SCBT - Santa Cruz Biotechnology Floctafenine [scbt.com]

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